

Application Note & Experimental Protocol: Synthesis of 2-(2-Methylthiazol-4-yl)phenol

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Compound of Interest

Compound Name: 2-(2-Methylthiazol-4-yl)phenol

CAS No.: 160241-65-6

Cat. No.: B070556

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For: Researchers, scientists, and drug development professionals.

Abstract

This document provides a comprehensive guide to the synthesis of **2-(2-Methylthiazol-4-yl)phenol**, a heterocyclic compound of interest in medicinal chemistry and materials science. The described methodology is based on the well-established Hantzsch thiazole synthesis, a robust and high-yielding reaction.^{[1][2]} This protocol details a two-step process commencing with the α -bromination of 2'-hydroxyacetophenone to yield the key intermediate, 2-bromo-1-(2-hydroxyphenyl)ethanone. This intermediate is subsequently cyclized with thioacetamide to form the target thiazole derivative. This application note offers a detailed, step-by-step experimental procedure, mechanistic insights, safety protocols, and troubleshooting advice to ensure reproducible and safe execution.

Introduction

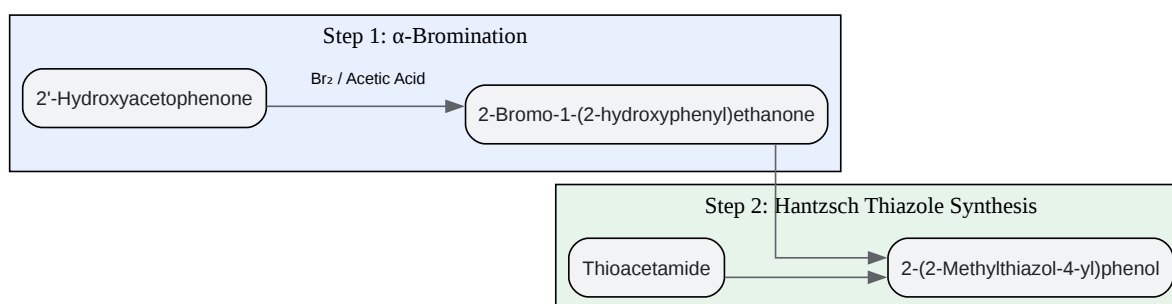
Thiazole and its derivatives are a critical class of heterocyclic compounds, forming the core scaffold of numerous pharmacologically active molecules.^{[3][4][5]} Their wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties, makes them a

focal point in drug discovery and development.[3][4] The target molecule, **2-(2-Methylthiazol-4-yl)phenol**, incorporates both a thiazole ring and a phenolic moiety, making it a valuable building block for the synthesis of more complex chemical entities with potential biological significance. The synthetic route outlined herein employs the Hantzsch thiazole synthesis, a classic and reliable method for constructing the thiazole ring system from an α -haloketone and a thioamide.[2][6][7]

Overall Synthetic Scheme

The synthesis of **2-(2-Methylthiazol-4-yl)phenol** is accomplished in two primary steps:

- α -Bromination: Synthesis of the intermediate 2-bromo-1-(2-hydroxyphenyl)ethanone from 2'-hydroxyacetophenone.
- Hantzsch Thiazole Synthesis: Cyclocondensation of 2-bromo-1-(2-hydroxyphenyl)ethanone with thioacetamide to yield the final product.



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Caption: Overall two-step synthetic workflow.

Detailed Experimental Protocol

Part 1: Synthesis of 2-Bromo-1-(2-hydroxyphenyl)ethanone (Intermediate)

This procedure outlines the α -bromination of 2'-hydroxyacetophenone.

Materials and Reagents:

Reagent/Material	Grade	Supplier Example
2'-Hydroxyacetophenone	Reagent Grade, $\geq 98\%$	Sigma-Aldrich
Bromine (Br ₂)	ACS Reagent, $\geq 99.5\%$	Sigma-Aldrich
Glacial Acetic Acid	ACS Reagent, $\geq 99.7\%$	Fisher Scientific
Diethyl Ether	Anhydrous, $\geq 99.7\%$	Sigma-Aldrich
Saturated Sodium Bicarbonate	Laboratory Grade	VWR Chemicals
Anhydrous Magnesium Sulfate	Laboratory Grade	VWR Chemicals
Round-bottom flask (250 mL)	-	-
Dropping funnel	-	-
Magnetic stirrer and stir bar	-	-
Ice bath	-	-
Separatory funnel (500 mL)	-	-
Rotary evaporator	-	-

Procedure:

- In a 250 mL round-bottom flask equipped with a magnetic stir bar and a dropping funnel, dissolve 13.6 g (0.1 mol) of 2'-hydroxyacetophenone in 100 mL of glacial acetic acid.
- Cool the flask in an ice bath with continuous stirring.
- Slowly add a solution of 16.0 g (5.1 mL, 0.1 mol) of bromine in 20 mL of glacial acetic acid from the dropping funnel over a period of 30-45 minutes. Maintain the temperature of the reaction mixture below 10 °C.[8]

- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 2-3 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Once the reaction is complete, carefully pour the reaction mixture into 500 mL of ice-cold water with stirring.
- A pale yellow solid precipitate of 2-bromo-1-(2-hydroxyphenyl)ethanone will form. Collect the solid by vacuum filtration and wash it with cold water.
- For purification, the crude product can be recrystallized from a mixture of ethanol and water.
- Dry the purified product under vacuum to yield 2-bromo-1-(2-hydroxyphenyl)ethanone as a crystalline solid. The expected melting point is in the range of 44-48°C.^{[9][10]}

Part 2: Synthesis of 2-(2-Methylthiazol-4-yl)phenol (Final Product)

This part details the Hantzsch thiazole synthesis.

Materials and Reagents:

Reagent/Material	Grade	Supplier Example
2-Bromo-1-(2-hydroxyphenyl)ethanone	From Part 1	-
Thioacetamide	Reagent Grade, ≥99%	Sigma-Aldrich
Ethanol (95%)	Laboratory Grade	Fisher Scientific
Ammonia solution (28-30%)	ACS Reagent	Sigma-Aldrich
Round-bottom flask (250 mL)	-	-
Reflux condenser	-	-
Heating mantle	-	-
Magnetic stirrer and stir bar	-	-

Quantitative Data:

Reactant	Molecular Weight (g/mol)	Amount (g)	Moles (mol)	Molar Ratio
2-Bromo-1-(2-hydroxyphenyl)ethanone	215.04	10.75	0.05	1
Thioacetamide	75.13	3.76	0.05	1

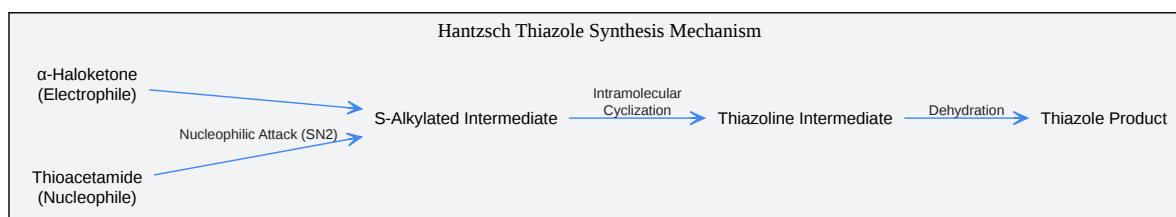
Procedure:

- In a 250 mL round-bottom flask, combine 10.75 g (0.05 mol) of 2-bromo-1-(2-hydroxyphenyl)ethanone and 3.76 g (0.05 mol) of thioacetamide in 150 mL of 95% ethanol. [\[11\]](#)
- Equip the flask with a reflux condenser and a magnetic stir bar.
- Heat the mixture to reflux with continuous stirring for 8-10 hours. Monitor the reaction progress using TLC. [\[11\]](#)
- After the reaction is complete, cool the mixture to room temperature.
- Slowly add 15 mL of concentrated ammonia solution to the reaction mixture and stir for an additional 1-2 hours at room temperature to neutralize the hydrobromic acid formed during the reaction. [\[11\]](#)
- Reduce the volume of the solvent using a rotary evaporator.
- The crude product may precipitate out. If not, add cold water to induce precipitation.
- Collect the solid product by vacuum filtration and wash with cold water.
- Purify the crude **2-(2-Methylthiazol-4-yl)phenol** by recrystallization from ethanol or by column chromatography on silica gel using a suitable eluent system (e.g., hexane-ethyl acetate mixture). [\[12\]](#)

- Dry the purified product under vacuum.

Mechanism and Scientific Rationale

The synthesis is based on the Hantzsch thiazole synthesis, a classic method for the formation of thiazole rings.^{[2][6]}



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